The Ambiguity of "Solutan": A Multi-faceted Chemical Identity

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Compound of Interest

Compound Name:	*Solutan*
CAS No.:	*81064-46-2*
Cat. No.:	*B1217140*

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The term "**Solutan**" does not refer to a single, distinct chemical compound. Research into the name reveals its association with at least three different formulations, each with a unique chemical identity and application. This technical guide will address the distinct chemical nature of each substance historically or commercially referred to as "**Solutan**," providing available data on their chemical structures and properties. The primary entities identified are a sedative-hypnotic agent, an inorganic iodide mixture, and a respiratory therapeutic.

Clomethiazole Edisylate: A Sedative and Hypnotic Agent

In many contexts, particularly in pharmaceuticals, "**Solutan**" has been a trade name for a product containing clomethiazole edisylate. Clomethiazole is a sedative and hypnotic agent with a chemical structure related to thiamine (Vitamin B1).

Chemical Structure and Properties of Clomethiazole

Clomethiazole, with the IUPAC name 5-(2-Chloroethyl)-4-methyl-1,3-thiazole, is the active pharmacological component.[1] It is often administered as an edisylate salt to improve its

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solubility and stability.

Chemical Formula: C_6H_8ClNS[1]

Molar Mass: 161.65 g·mol^{-1}[1]

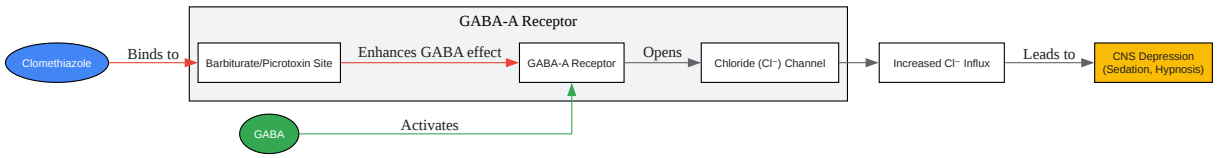
The edisylate salt has the chemical formula $C_8H_{14}ClNO_6S_3$ and a molecular weight of 351.83 g/mol .[2]

Table 1: Physicochemical Properties of Clomethiazole

Property	Value	Reference
IUPAC Name	5-(2-Chloroethyl)-4-methyl-1,3-thiazole	[1]
CAS Number	533-45-9 (free base)	[1]
Molecular Formula	C_6H_8ClNS	[1]
Molar Mass	161.65 g·mol^{-1}	[1]
Appearance	Oily solution (free base)	[1]
Elimination Half-life	3.6–5 hours	[1]

Mechanism of Action: GABAergic Modulation

Clomethiazole functions as a positive allosteric modulator at the GABA-A receptor, specifically at the barbiturate/picrotoxin binding site.[1][2] This action enhances the effect of the inhibitory neurotransmitter GABA, leading to sedative, hypnotic, anxiolytic, and anticonvulsant effects.[1] Unlike barbiturates, it also appears to directly act on chloride ion channels.[1] Additionally, clomethiazole is a known inhibitor of the CYP2E1 enzyme, which can slow the metabolism of ethanol.[1]



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Caption: Mechanism of action of Clomethiazole at the GABA-A receptor.

Inorganic Iodide Mixture: A Historical Formulation

PubChem lists a substance with the name "**Solutan**" having the molecular formula I_2KNa, which corresponds to a mixture of potassium iodide and sodium iodide.[3][4] This formulation is chemically distinct from clomethiazole.

Chemical Structure and Properties

This form of "**Solutan**" is not a single compound but an equimolar mixture of two simple inorganic salts.

Table 2: Properties of the Inorganic Iodide Mixture "**Solutan**"

Property	Value	Reference
Molecular Formula	I_2KNa	[3][4]
CAS Number	81064-46-2	[3][4]
Molecular Weight	315.897 g/mol	[4]
Synonyms	Potassium sodium iodide (1/1/2)	[4]
Components	Potassium Iodide (KI), Sodium Iodide (NaI)	[3]

Iodide salts have a long history of use in medicine, primarily for their antiseptic properties and as a source of iodine in cases of deficiency.

Respiratory Aid Formulation

A third product, also named "**Solutan**," is described as a solution for cough and other respiratory ailments.[5] This formulation is a mixture of several active ingredients and is distinct from the other two substances.

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Composition

The reported ingredients for this respiratory solution include:

- Ephedrine
- Saponin
- Belladonna
- Fennel
- Novocaine
- Water and alcohol[5]

This combination of ingredients suggests a multi-faceted approach to symptom relief, with components aimed at bronchodilation (ephedrine), expectoration (saponin), and anticholinergic effects (belladonna). Due to the complex and variable nature of such herbal and multi-component formulations, a detailed chemical and pharmacological analysis is not feasible without specific quantitative data.

Experimental Protocols

Given the ambiguity of the term "**Solutan**," a single, universally applicable set of experimental protocols cannot be provided. The methodologies for synthesis, purification, and analysis would be entirely dependent on which "**Solutan**" is being referenced. For instance, the synthesis of clomethiazole would involve organic chemistry techniques, while the preparation of the iodide mixture would be a straightforward inorganic salt combination.

Experimental Workflow for Clomethiazole Analysis:

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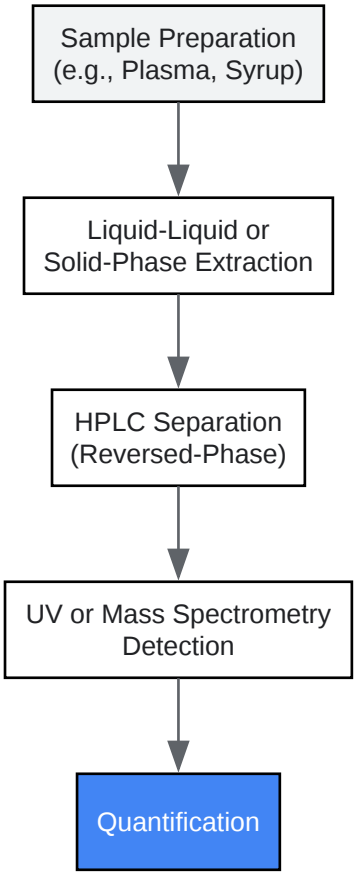

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Caption: A general experimental workflow for the analysis of clomethiazole.

In conclusion, the name "**Solutan**" has been applied to several chemically unrelated products. For researchers and drug development professionals, it is crucial to identify the specific chemical entity of interest—be it clomethiazole edisylate, an inorganic iodide salt mixture, or a multi-component respiratory formulation—before proceeding with any in-depth study or application.

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References

- 1. Clomethiazole - Wikipedia [en.wikipedia.org]
- 2. medkoo.com [medkoo.com]
- 3. Solutan | I2KNa | CID 174224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. en.birmiss.com [en.birmiss.com]

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